

An In-depth Technical Guide on 3-Nitro-4-(pyrrolidin-1-yl)benzaldehyde

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Compound of Interest

Compound Name: 3-Nitro-4-(pyrrolidin-1-yl)benzaldehyde

Cat. No.: B1297665

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This technical guide provides a comprehensive overview of the physicochemical properties, a proposed synthetic route, and predicted spectral characteristics of **3-Nitro-4-(pyrrolidin-1-yl)benzaldehyde**. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Physicochemical Properties

3-Nitro-4-(pyrrolidin-1-yl)benzaldehyde is a solid organic compound.^[1] Limited experimental data is publicly available for this specific molecule. The following table summarizes its known and predicted physicochemical properties.

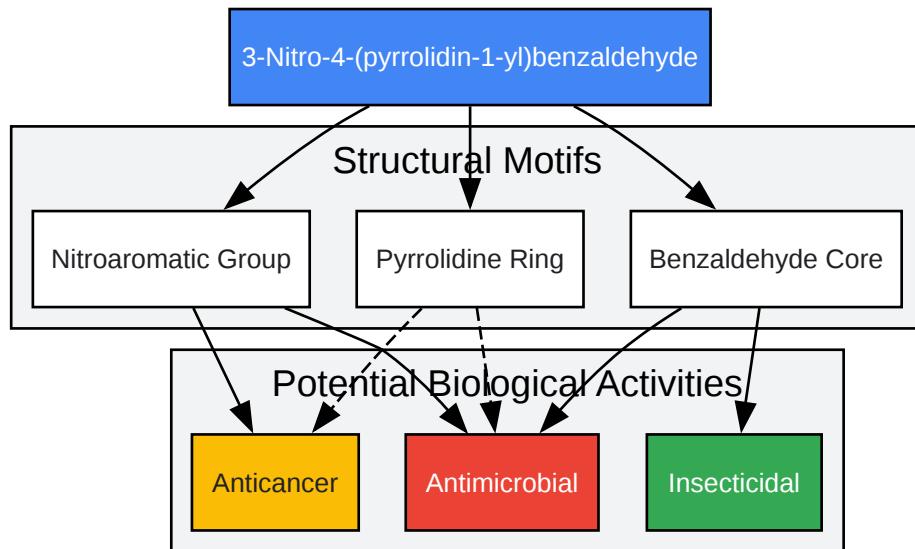
Property	Value	Source
Molecular Formula	C ₁₁ H ₁₂ N ₂ O ₃	[1]
Molecular Weight	220.22 g/mol	[1]
Melting Point	103 °C	Commercial Source
Boiling Point	396.8 ± 37.0 °C	Predicted
Physical Form	Solid	[1]
Solubility	No experimental data available. Solubility is predicted to be low in water and higher in organic solvents like DMSO, DMF, and chlorinated solvents.	
InChI	1S/C11H12N2O3/c14-8-9-3-4-10(11(7-9)13(15)16)12-5-1-2-6-12/h3-4,7-8H,1-2,5-6H2	[1]
InChI Key	AONHBESCCBXPAD-UHFFFAOYSA-N	[1]
SMILES	O=CC1=CC(=C(C=C1)N2CCC2)--INVALID-LINK--[O-]	[1]

Synthesis and Experimental Protocols

A detailed, experimentally validated protocol for the synthesis of **3-Nitro-4-(pyrrolidin-1-yl)benzaldehyde** is not readily available in the public domain. However, a plausible two-step synthetic route can be proposed based on established organic chemistry reactions: electrophilic aromatic substitution (nitration) followed by nucleophilic aromatic substitution.

Proposed Synthetic Pathway:

Potential Biological Activities of Related Scaffolds



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References

- 1. nmr.oxinst.com [nmr.oxinst.com]
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